

Application Notes and Protocols: Determination of Fovinaciclib IC50 in Breast Cancer Cells

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Compound of Interest

Compound Name: *Fovinaciclib*
CAS No.: *2146171-49-3*
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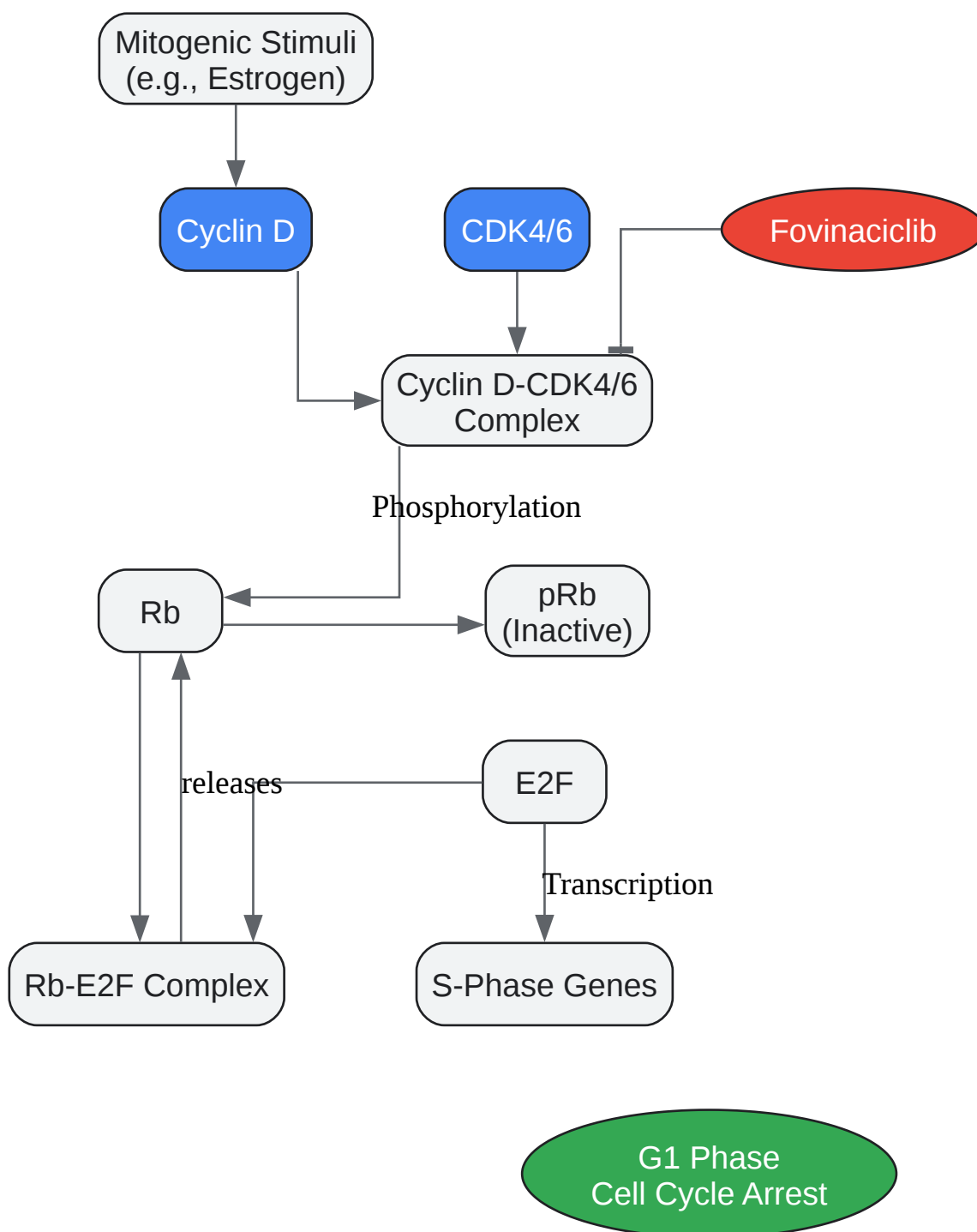
Introduction

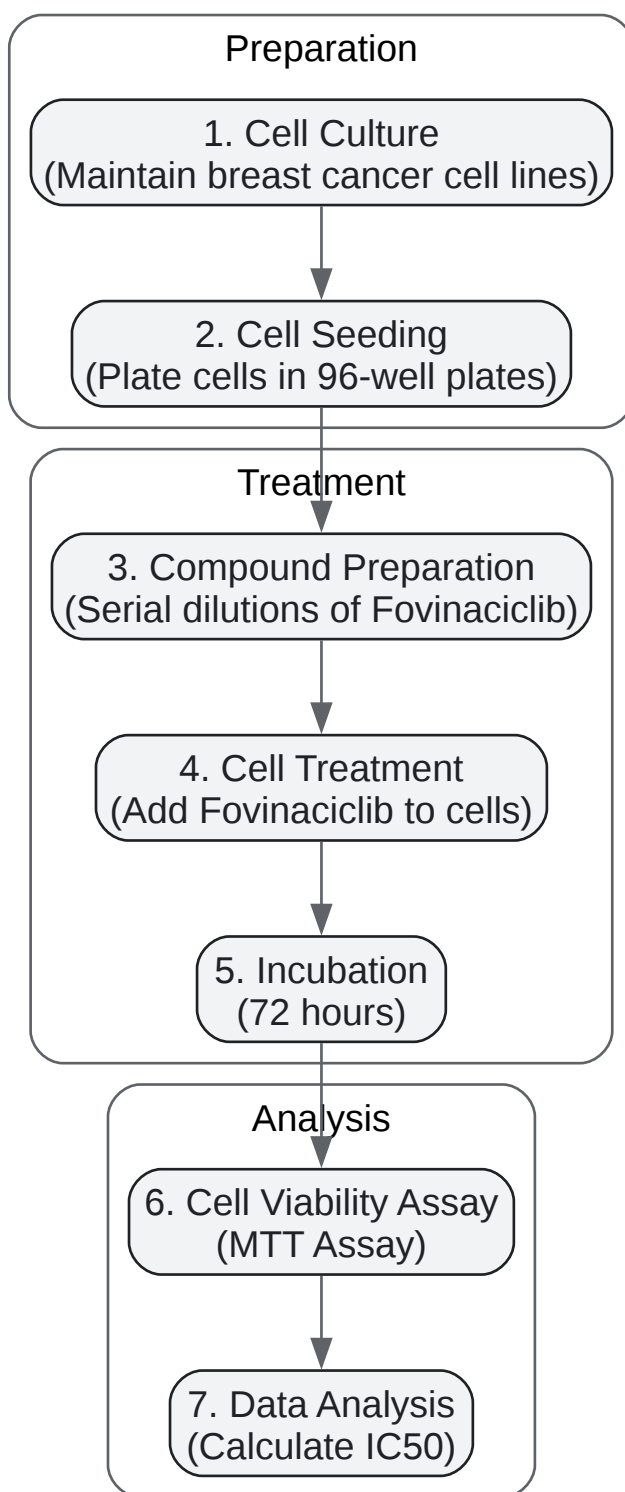
Fovinaciclib (also known as FCN-437c) is a potent and selective second-generation inhibitor of Cyclin-Dependent Kinase 4 and 6 (CDK4/6).[1][2] These kinases are crucial regulators of the cell cycle, and their dysregulation is a hallmark of many cancers, including hormone receptor-positive (HR+) breast cancer.[3] **Fovinaciclib** induces cell cycle arrest in the G1 phase, thereby inhibiting the proliferation of cancer cells.[3] This document provides detailed protocols for determining the half-maximal inhibitory concentration (IC50) of **Fovinaciclib** in breast cancer cell lines, an essential parameter for evaluating its potency.

Mechanism of Action

Fovinaciclib selectively targets CDK4 and CDK6. In normal cell cycle progression, the Cyclin D-CDK4/6 complex phosphorylates the Retinoblastoma (Rb) protein. Phosphorylated Rb (pRb) releases the E2F transcription factor, which then activates the transcription of genes required for the transition from the G1 to the S phase of the cell cycle. By inhibiting CDK4/6, **Fovinaciclib** prevents the phosphorylation of Rb, keeping it in its active, hypophosphorylated

state. This maintains the Rb-E2F complex, preventing the expression of S-phase genes and leading to a G1 cell cycle arrest.





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